

isotopic enrichment levels of commercially available Methanol-d

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Compound of Interest

Compound Name: Methanol-d

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An In-depth Technical Guide to the Isotopic Enrichment of Commercially Available Deuterated Methanol (**Methanol-d**)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic enrichment levels of commercially available deuterated methanol (**Methanol-d**). It is designed to assist researchers, scientists, and drug development professionals in selecting the appropriate grade of deuterated solvent for their specific applications, with a focus on data clarity and experimental methodology.

Introduction to Deuterated Methanol

Deuterated methanol is a form of methanol in which one or more hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. It is a critical solvent in various scientific applications, most notably in Nuclear Magnetic Resonance (NMR) spectroscopy, where it is used to dissolve samples without creating interfering signals in the proton NMR spectrum.^{[1][2]} It also serves as a valuable building block in the synthesis of deuterated compounds for use in pharmaceutical research to study metabolic pathways and enhance drug efficacy.^[3]

The utility of deuterated methanol is fundamentally linked to its isotopic enrichment, which refers to the percentage of deuterium atoms at a specific position or in the entire molecule.^[4] Commercial suppliers offer a range of isotopic enrichment levels to cater to the varying sensitivity and resolution requirements of modern analytical techniques.

Commercially Available Grades of Deuterated Methanol

Major chemical suppliers, including Cambridge Isotope Laboratories, Sigma-Aldrich (Merck), and Thermo Fisher Scientific, offer several grades of deuterated methanol. These grades are primarily distinguished by their degree of deuterium enrichment and the specific location of the deuterium atom(s). The following tables summarize the isotopic enrichment levels and specifications of commercially available **Methanol-d**.

Table 1: Methanol-d₄ (CD₃OD)

This is the most common form of deuterated methanol, where all four hydrogen atoms have been replaced by deuterium.

Supplier	Product Name	Isotopic Enrichment (atom % D)	Chemical Purity	Key Applications
Cambridge Isotope Laboratories	Methanol-D ₄ (D, 99.8%)	99.8%	≥99.5%	NMR Solvents, Environmental Analysis, Priority Pollutants[5][6]
Methanol-D ₄ "100%" (D, 99.95%)	99.95%	≥99.5%	High-resolution NMR[7]	
Sigma-Aldrich	Methanol-d ₄	≥99.8 atom % D	-	NMR Spectroscopy, Mass Spectrometry[8]
Thermo Fisher Scientific	Methanol-d{4}, 99.8%(Isotopic)	99.8% min	-	NMR[9]
Methanol-d{4}, 100%(Isotopic)	≥99.94%	≥99.5%	High-resolution NMR[10]	

Table 2: Methanol-d₁ (CH₃OD)

In this form, only the hydrogen atom of the hydroxyl group is replaced by deuterium.

Supplier	Product Name	Isotopic Enrichment (atom % D)	Chemical Purity	Key Applications
Cambridge Isotope Laboratories	Methanol-OD (D, 99%)	99%	≥99%	NMR Solvents [11]
Sigma-Aldrich	Methanol-OD	99.5 atom % D	99% (CP)	NMR
Thermo Fisher Scientific	Methanol-d, 99.5+% (Isotopic)	≥99.5%	≥99.0% (GC)	Chemical Intermediate [12] [13]

Table 3: Methanol-d₁ (CH₂DOH)

This variant has one deuterium atom on the methyl group.

Supplier	Product Name	Isotopic Enrichment (atom % D)	Chemical Purity	Key Applications
Cambridge Isotope Laboratories	Methanol (D ₁ , 98%)	98%	≥98%	Biomolecular NMR, Proteomics, Synthetic Intermediates [14] [15]

Experimental Protocols for Determining Isotopic Enrichment

The determination of isotopic enrichment is crucial for quality control and for ensuring the reliability of experimental results. The two primary analytical techniques employed for this

purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique for determining the isotopic purity of deuterated solvents.^{[1][16]}

Methodology:

- **Sample Preparation:** A known amount of a reference standard with a known concentration is added to the deuterated solvent.
- **Data Acquisition:** A high-resolution ^1H NMR spectrum is acquired. The residual proton signals of the deuterated solvent are observed. For example, in **Methanol- d_4** (CD_3OD), a small quintet signal corresponding to the CHD_2 group of the isotopomer CD_2HOD will be present.
- **Data Analysis:** The integral of the residual proton signal is compared to the integral of the known reference standard. The concentration of the residual protonated species can then be calculated.
- **Enrichment Calculation:** The isotopic enrichment is determined by subtracting the percentage of the residual protonated species from 100%.

^{13}C NMR can also be used to determine the degree of deuteration through the observation of isotope effects on the carbon chemical shifts.^[16]

Mass Spectrometry (MS)

Mass spectrometry is another highly sensitive technique used to determine isotopic enrichment by measuring the mass-to-charge ratio of ions.^{[17][18][19]}

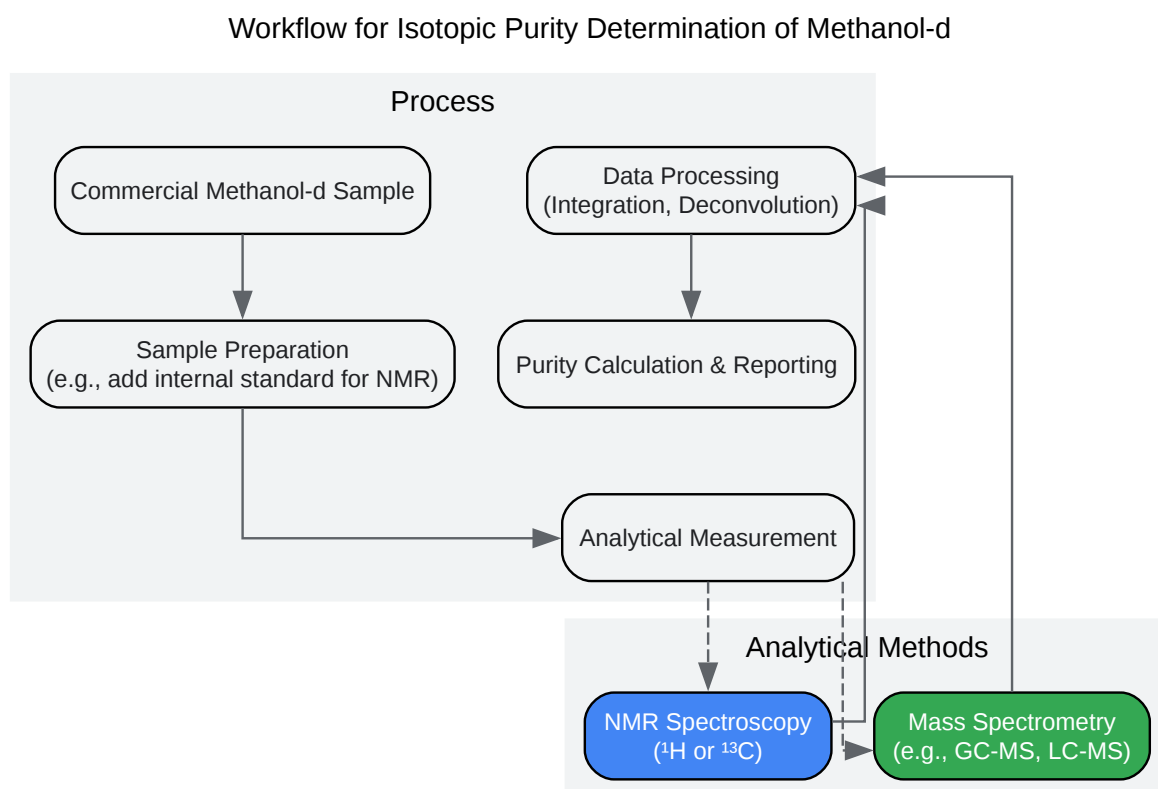
Methodology:

- **Ionization:** The deuterated methanol sample is introduced into the mass spectrometer and ionized.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio.

- **Detection:** The abundance of each isotopic species (isotopologue) is measured.
- **Data Analysis:** A mass spectrum is generated, showing the relative abundance of each isotopologue. For **Methanol-d₄**, the mass spectrum would show peaks corresponding to CD₃OD, CD₂HOD, etc.
- **Enrichment Calculation:** The isotopic enrichment is calculated by comparing the measured isotopic distribution to the theoretical distribution for a given enrichment level. This often involves deconvolution algorithms to correct for the natural abundance of isotopes (e.g., ¹³C). [\[17\]](#)[\[18\]](#)

Visualizing the Workflow for Isotopic Purity Determination

The following diagram illustrates a generalized workflow for determining the isotopic purity of commercially available deuterated methanol.



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